

Chemical structure and stereochemistry of (R)-1-(3,5-Difluorophenyl)ethanamine HCl

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Compound of Interest

	(R)-1-(3,5-
Compound Name:	Difluorophenyl)ethanamine
	hydrochloride

Cat. No.: B591831

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An In-depth Technical Guide to (R)-1-(3,5-Difluorophenyl)ethanamine HCl

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and synthesis of **(R)-1-(3,5-Difluorophenyl)ethanamine hydrochloride**. This chiral amine is a valuable building block in medicinal chemistry, frequently utilized in the synthesis of various pharmaceutical compounds. This document outlines a probable asymmetric synthesis route, presents key physicochemical data in a structured format, and includes visualizations to aid in the understanding of its chemical properties and synthesis.

Chemical Structure and Stereochemistry

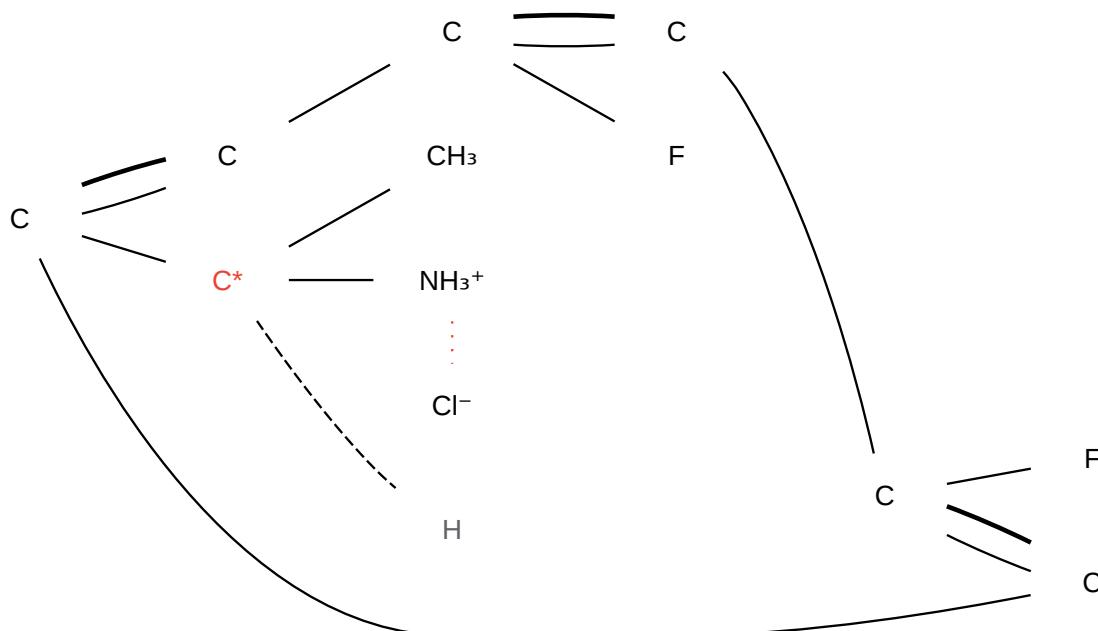
(R)-1-(3,5-Difluorophenyl)ethanamine hydrochloride is the hydrochloride salt of the (R)-enantiomer of 1-(3,5-Difluorophenyl)ethanamine. The molecule features a benzene ring substituted with two fluorine atoms at positions 3 and 5, and an ethylamine group attached to the ring at position 1. The stereochemistry at the chiral center (the carbon atom attached to the

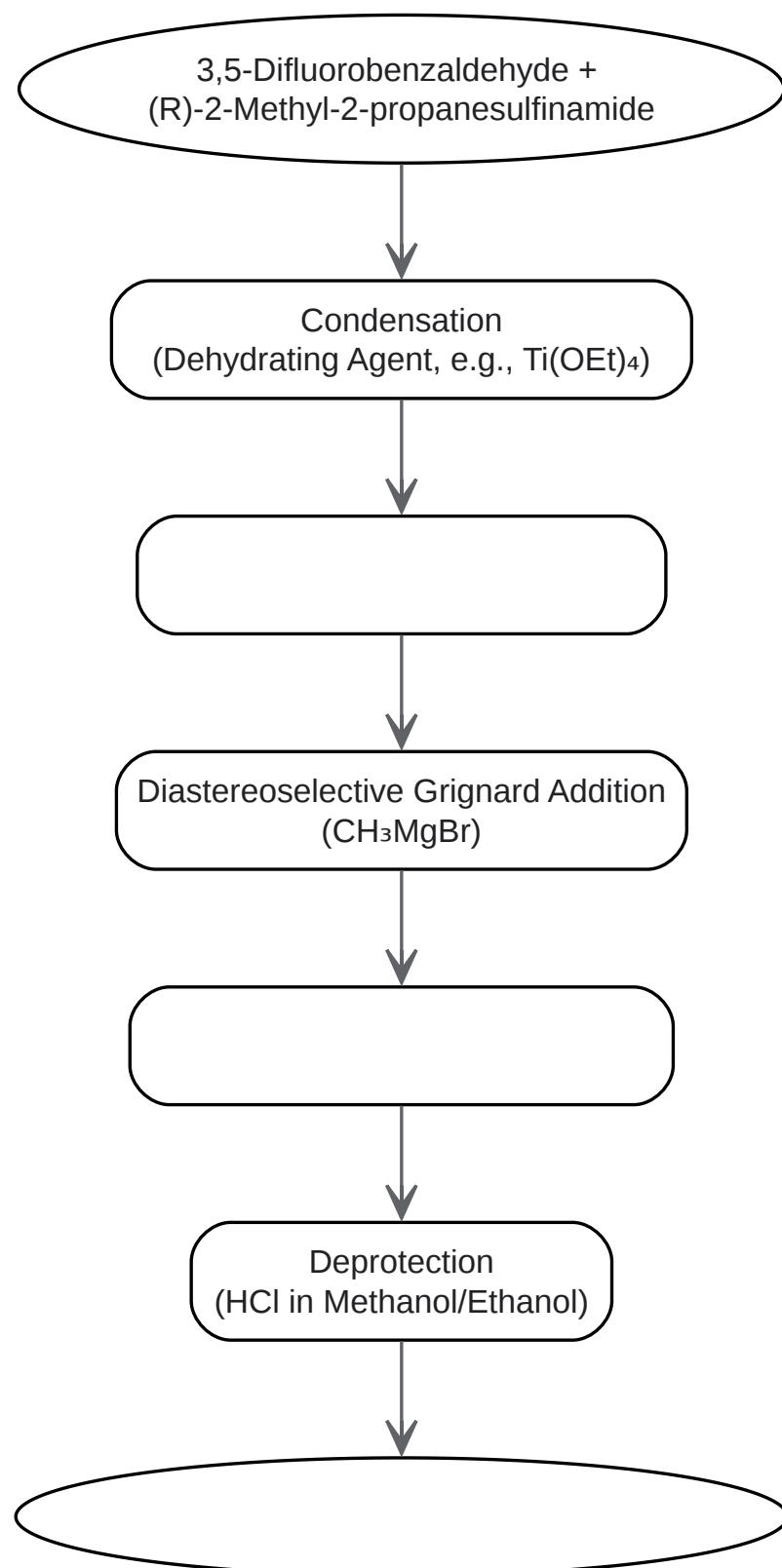
phenyl ring, the methyl group, the amino group, and a hydrogen atom) is designated as (R) according to the Cahn-Ingold-Prelog priority rules.

The hydrochloride salt is formed by the protonation of the primary amine group by hydrochloric acid. This salt form often improves the compound's stability, solubility in aqueous media, and ease of handling, which are desirable properties in pharmaceutical development.

Below is a 2D representation of the chemical structure:

Chemical Structure of (R)-1-(3,5-Difluorophenyl)ethanamine HCl



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